

# Boron tribromide safety precautions and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boron tribromide*

Cat. No.: *B089286*

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## Hazard Identification and Properties

**Boron tribromide** is a colorless, fuming liquid that can appear amber or reddish-brown due to bromine contamination.<sup>[4][5]</sup> It is acutely toxic, corrosive, and reacts violently with water.<sup>[1]</sup> Understanding its chemical and physical properties is fundamental to safe handling.

## Chemical Identification and Physical Properties

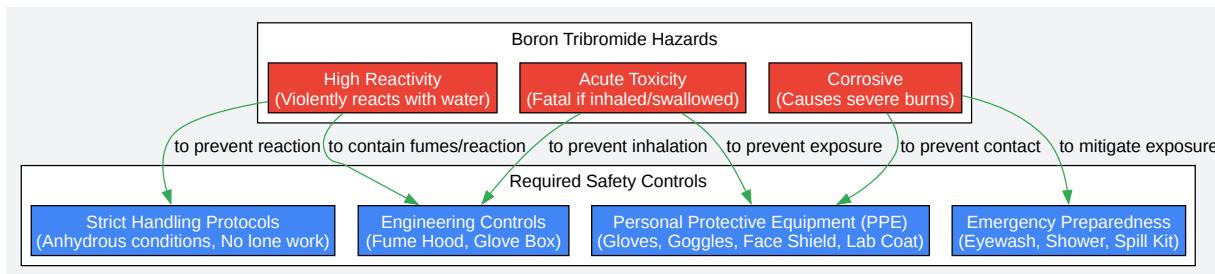
Property	Value	Source
Synonyms	Tribromoborane, Boron bromide	<a href="#">[6]</a> <a href="#">[7]</a>
CAS Number	10294-33-4	<a href="#">[6]</a>
Molecular Formula	$\text{BBr}_3$	<a href="#">[6]</a> <a href="#">[8]</a>
Molecular Weight	250.52 g/mol	<a href="#">[6]</a> <a href="#">[9]</a>
Appearance	Colorless, fuming liquid	<a href="#">[6]</a> <a href="#">[7]</a>
Odor	Sharp, pungent, irritating	<a href="#">[6]</a> <a href="#">[7]</a>
Boiling Point	91°C (196.3°F) @ 760 mmHg	<a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	-46°C (-51.3°F)	<a href="#">[5]</a> <a href="#">[6]</a>
Density	2.650 g/mL	<a href="#">[6]</a>
Vapor Pressure	40 mmHg @ 14°C	<a href="#">[6]</a> <a href="#">[10]</a>

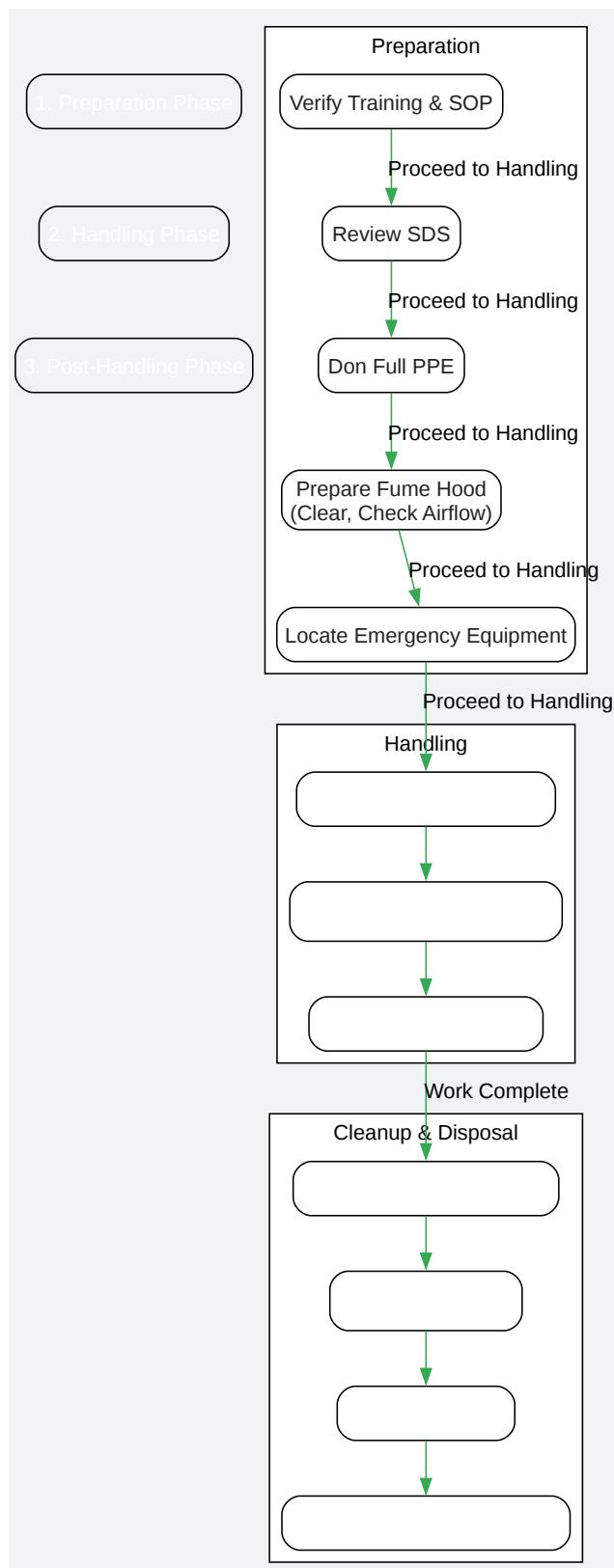
## Toxicity and Exposure Limits

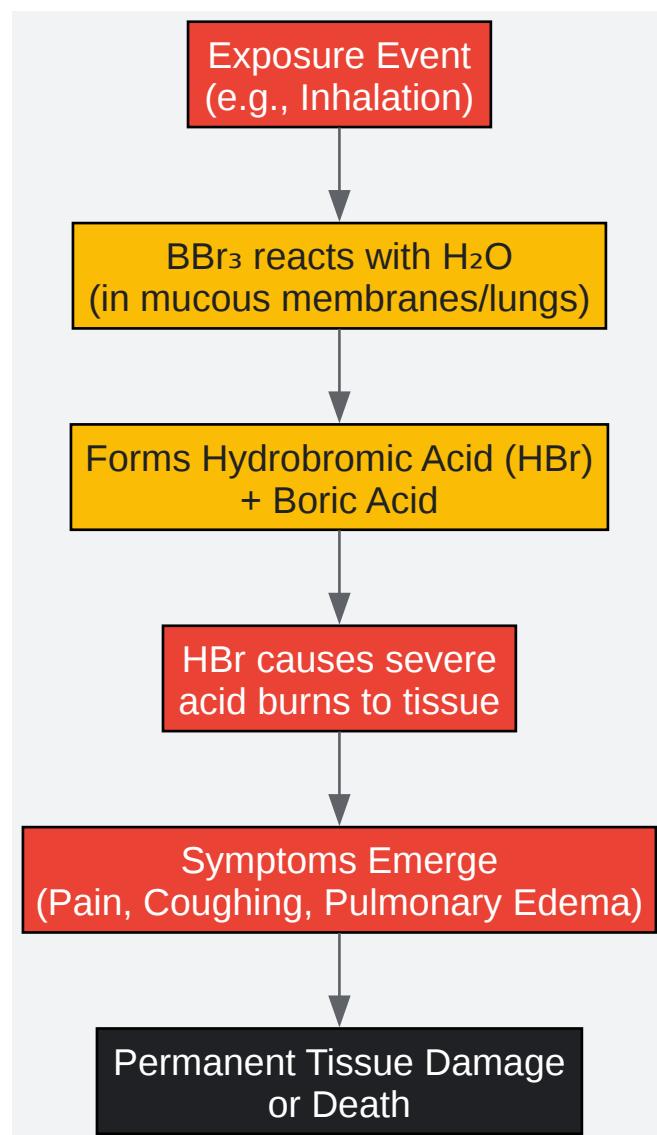
**Boron tribromide** is fatal if swallowed or inhaled and causes severe skin and eye burns.[\[8\]](#)[\[9\]](#) Upon contact with moisture, such as in the lungs or on skin, it decomposes to form hydrobromic acid (HBr), leading to severe chemical burns.[\[6\]](#)[\[11\]](#)

Parameter	Value	Agency/Source
OSHA PEL (8-hr TWA)	1 ppm	<a href="#">[12]</a>
NIOSH REL (Ceiling)	1 ppm	<a href="#">[13]</a>
ACGIH TLV (Ceiling)	1 ppm	<a href="#">[13]</a> <a href="#">[14]</a>
Acute Toxicity (Oral, Rat LD50)	160 mg/kg	<a href="#">[1]</a>

The primary health hazards are summarized in the diagram below, which illustrates the connection between the chemical's properties and the necessary control measures.







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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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